

# An In-depth Technical Guide to 4-Methoxyoxane-4-carboxylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxyoxane-4-carboxylic acid

Cat. No.: B590501

[Get Quote](#)

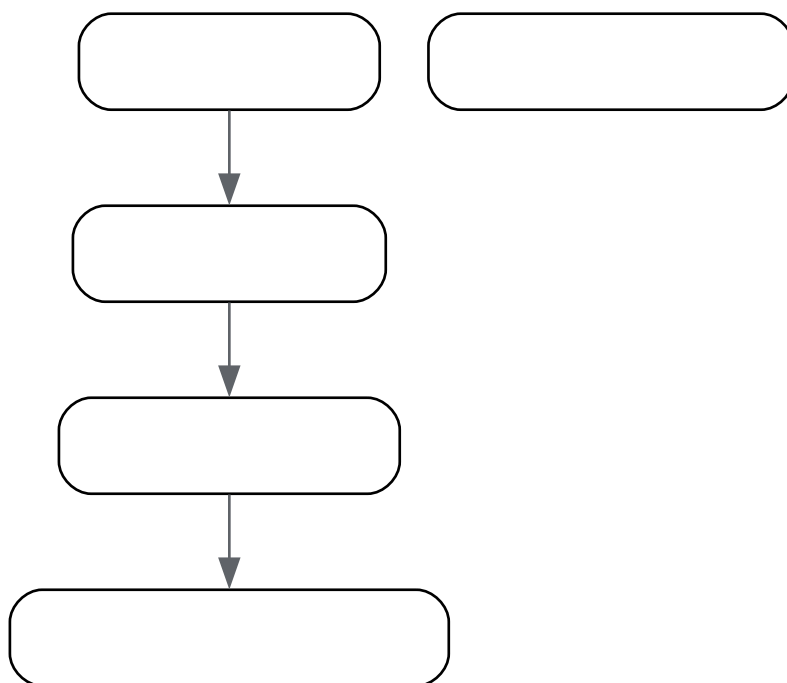
For Researchers, Scientists, and Drug Development Professionals

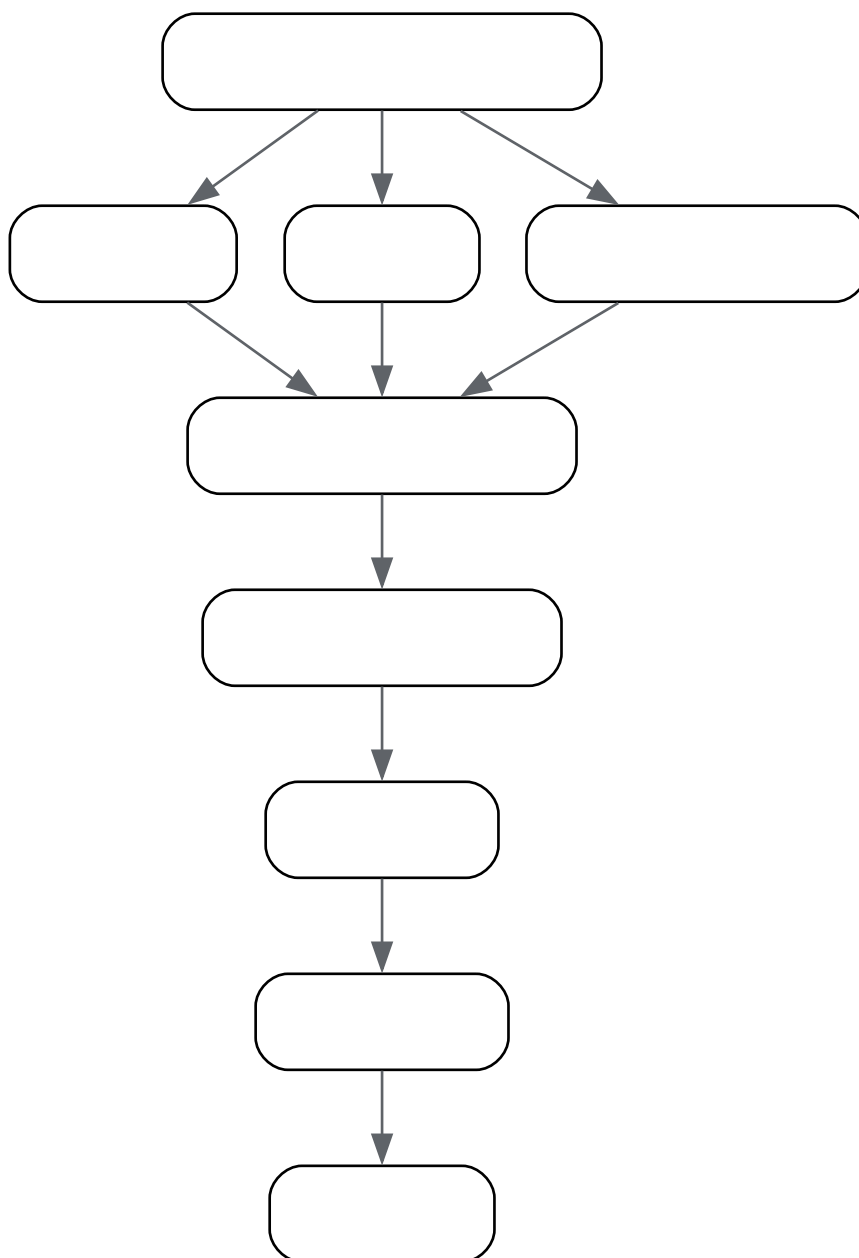
This technical guide provides a comprehensive overview of **4-methoxyoxane-4-carboxylic acid**, a heterocyclic compound with potential applications in medicinal chemistry and organic synthesis. This document details its chemical structure, physicochemical properties, a proposed synthesis protocol, and predicted spectroscopic data.

## Chemical Structure and Properties

**4-Methoxyoxane-4-carboxylic acid** is a derivative of tetrahydropyran, featuring both a methoxy and a carboxylic acid group attached to the same carbon atom in the ring.

Chemical Structure:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methoxyoxane-4-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b590501#4-methoxyoxane-4-carboxylic-acid-chemical-structure\]](https://www.benchchem.com/product/b590501#4-methoxyoxane-4-carboxylic-acid-chemical-structure)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)